

Introduction: The Molecular Challenge of a Bifunctional Analyte

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Compound of Interest

Compound Name: 1-Penten-4-YN-3-OL

CAS No.: 14304-27-9

Cat. No.: B084421

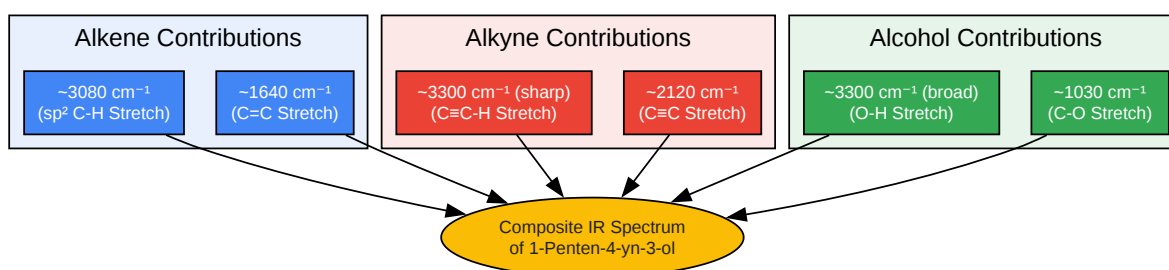
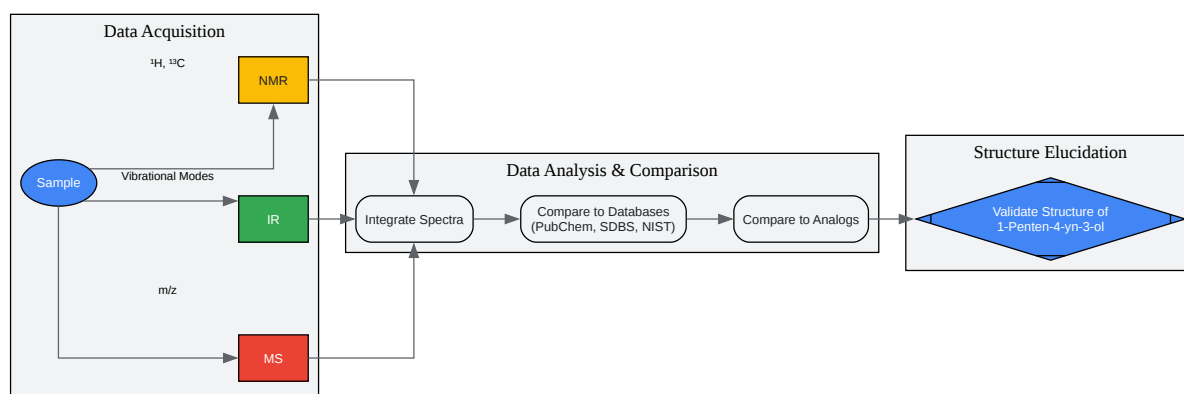
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1-Penten-4-yn-3-ol (CAS 14304-27-9) is a structurally intriguing organic molecule, possessing both an alkene and an alkyne moiety flanking a secondary alcohol.^[1] This unique arrangement of functional groups presents a distinct challenge and opportunity for spectroscopic analysis. For researchers in synthetic chemistry and drug development, accurately identifying and characterizing this molecule is paramount. This guide provides a comprehensive analysis of the spectral data available for **1-Penten-4-yn-3-ol**, comparing it with data from prominent spectral databases and structurally related analogs. By examining the contributions of each functional group to the overall spectral fingerprint, we aim to provide a deeper understanding of its characterization.

This guide is structured to provide not just data, but context. We will delve into the causality behind experimental observations, grounding our analysis in the fundamental principles of spectroscopic techniques including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Workflow for Spectroscopic Characterization

The reliable identification of a molecule like **1-Penten-4-yn-3-ol** relies on a multi-faceted approach, integrating data from various spectroscopic techniques. Each method provides a unique piece of the structural puzzle.



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Caption: Key functional group contributions to the IR spectrum.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, through fragmentation patterns, valuable structural clues.

GC-MS of 1-Penten-4-yn-3-ol

PubChem lists GC-MS data for this compound, indicating a molecular weight of 82.10 g/mol .

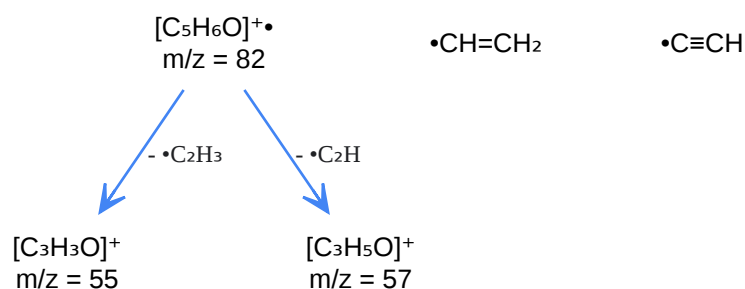
[1]Key fragmentation pathways for alcohols include alpha-cleavage and dehydration. [2][3]

Table 4: Mass Spectrometry Data Comparison

Compound	Molecular Formula	Molecular Weight (g/mol)	Key Fragments (m/z) & Interpretation	Source
1-Penten-4-yn-3-ol	C ₅ H ₆ O	82.10	M ⁺ • at 82; Loss of H (M-1) at 81; Loss of vinyl (M-27) at 55; Loss of ethynyl (M-25) at 57.	PubChem [1]
1-Penten-3-ol	C ₅ H ₁₀ O	86.13	M ⁺ • at 86; Loss of H ₂ O (M-18) at 68; Alpha-cleavage loss of ethyl (M-29) at 57.	NIST [4]
1-Pentyn-3-ol	C ₅ H ₈ O	84.12	M ⁺ • at 84; Alpha-cleavage loss of ethyl (M-29) at 55.	NIST [5]

Analysis and Causality:

- Molecular Ion Peak ($M^{+\bullet}$): The presence of a peak at $m/z = 82$ confirms the molecular formula C_5H_6O .
- Alpha-Cleavage: This is a dominant fragmentation pathway for alcohols. The bond between C3 and C2 (or C3 and C4) can break.
 - Loss of Vinyl Radical ($\bullet CH=CH_2$): Cleavage of the C2-C3 bond would result in a fragment at $m/z = 55$. This is a likely and stable resonance-stabilized cation.
 - Loss of Ethynyl Radical ($\bullet C\equiv CH$): Cleavage of the C3-C4 bond would yield a fragment at $m/z = 57$.
- Dehydration (Loss of H_2O): While common for alcohols, the resulting C_5H_4 radical cation ($m/z = 64$) may be less stable and thus a less prominent peak compared to the alpha-cleavage fragments.



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Caption: Primary alpha-cleavage fragmentation pathways for **1-Penten-4-yn-3-ol**.

Experimental Protocols

To ensure data integrity and reproducibility, standardized protocols are essential.

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Dissolve 5-10 mg of the analyte (e.g., **1-Penten-4-yn-3-ol**) in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean NMR tube. Add a small amount of an internal standard like tetramethylsilane (TMS) if quantitative analysis is needed.

- **Instrument Setup:** Place the tube in the NMR spectrometer. Tune and shim the instrument to optimize magnetic field homogeneity.
- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. A typical experiment involves a 90° pulse, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. Due to the low natural abundance of ^{13}C , a larger number of scans and a longer acquisition time are required.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the raw data (FID). Calibrate the chemical shift scale to the solvent peak or TMS.

Protocol 2: FT-IR Spectroscopy

- **Sample Preparation (Neat Liquid):** Place one drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
- **Background Spectrum:** Run a background scan of the empty sample compartment to account for atmospheric CO_2 and H_2O .
- **Sample Spectrum:** Place the sample in the instrument and acquire the spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The background spectrum is automatically subtracted from the sample spectrum to yield the final transmittance or absorbance plot.

Conclusion and Comparative Outlook

The spectroscopic analysis of **1-Penten-4-yn-3-ol** is a clear demonstration of how different analytical techniques provide complementary information. While a complete, verified set of spectra from a single source remains elusive, by integrating data from databases like PubChem and comparing it with structurally similar molecules, a confident characterization is achievable.

- NMR defines the carbon-hydrogen framework, with the vinyl, carbinol, and alkynyl protons and carbons providing definitive signals.
- IR confirms the presence of the three key functional groups (hydroxyl, alkene, alkyne) through their unique vibrational modes, especially in the diagnostic 3300 cm^{-1} region.
- MS verifies the molecular weight and suggests a fragmentation pattern dominated by alpha-cleavage, consistent with the molecule's structure.

For researchers, this guide underscores the necessity of a multi-database, comparative approach. While a single database may provide a piece of the puzzle, true analytical confidence is built by synthesizing data from multiple sources and grounding it in the fundamental principles of spectroscopy.

References

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